

Proper Disposal of 2-Bromo-6-hydroxypyridine: A Safety and Operations Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-6-hydroxypyridine

Cat. No.: B114848

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This guide provides essential safety and logistical information for the proper disposal of **2-Bromo-6-hydroxypyridine** (CAS No: 27992-32-1). Adherence to these procedures is critical for ensuring personnel safety and maintaining environmental compliance within research, development, and manufacturing environments. **2-Bromo-6-hydroxypyridine** is a hazardous chemical requiring careful handling and disposal to mitigate risks.

I. Hazard and Safety Overview

2-Bromo-6-hydroxypyridine is classified with the following hazards:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

Appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat, must be worn at all times when handling this compound. All handling of solid material should be done in a well-ventilated area or a chemical fume hood to avoid dust inhalation.

II. Quantitative Safety Data

Property	Value
CAS Number	27992-32-1
Molecular Formula	C5H4BrNO
Hazard Statements	H302, H315, H319, H335
Signal Word	Warning ^[1]

III. Experimental Protocol: Disposal Procedure

The following step-by-step protocol must be followed for the safe disposal of **2-Bromo-6-hydroxypyridine** and any contaminated materials.

1.0 Personal Protective Equipment (PPE) Verification 1.1. Before beginning any disposal procedures, ensure you are wearing the appropriate PPE:

- Nitrile gloves
- Safety goggles with side shields or a face shield
- A properly fitted laboratory coat

2.0 Waste Segregation and Collection 2.1. Designate a specific, labeled hazardous waste container for **2-Bromo-6-hydroxypyridine** waste. The container must be:

- Made of a compatible material (e.g., high-density polyethylene).
 - In good condition with a secure, sealable lid.
 - Clearly labeled as "Hazardous Waste" and include the full chemical name: "**2-Bromo-6-hydroxypyridine**".
- 2.2. Carefully transfer any solid **2-Bromo-6-hydroxypyridine** waste into the designated hazardous waste container using a dedicated spatula or scoop. Avoid generating dust.
- 2.3. Place all disposables that have come into contact with **2-Bromo-6-hydroxypyridine**, such as weighing papers, contaminated paper towels, and gloves, into the same hazardous waste container.

3.0 Container Management and Storage 3.1. Securely seal the hazardous waste container. 3.2. Store the sealed container in a designated, well-ventilated hazardous waste accumulation

area. 3.3. The storage area should be away from incompatible materials, such as strong oxidizing agents[2][3].

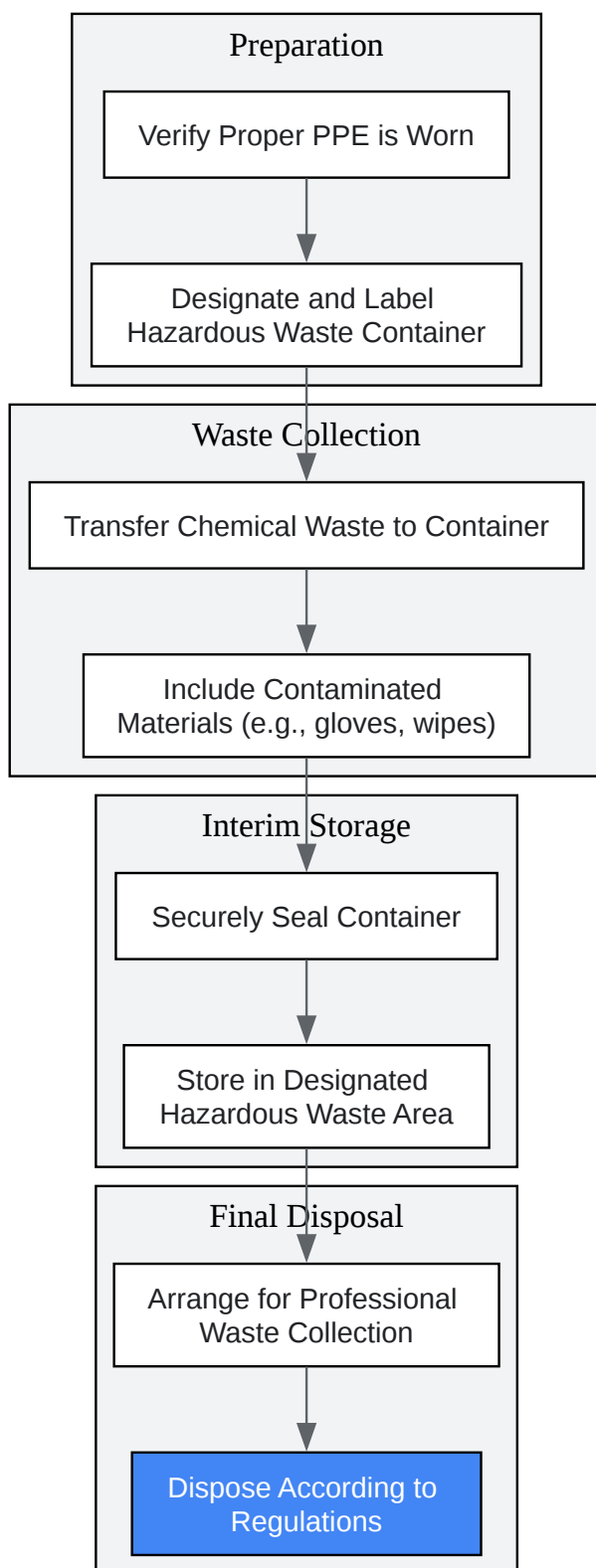
4.0 Final Disposal 4.1. Arrange for the collection of the hazardous waste container by a licensed environmental waste management company. 4.2. All disposal must be conducted in accordance with local, state, and federal regulations.[4] Do not dispose of this chemical in the regular trash or down the drain.

IV. Spill and Emergency Procedures

In the event of a spill:

- Evacuate the immediate area.
- Remove all sources of ignition.
- Wear appropriate PPE, including respiratory protection if dust is present.
- For solid spills, carefully sweep up the material and place it in the designated hazardous waste container. Avoid creating dust.
- For solutions, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in the hazardous waste container.
- Clean the spill area with soap and water, and collect the cleaning materials for disposal in the hazardous waste container.

V. Disposal Workflow



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Caption: Disposal workflow for **2-Bromo-6-hydroxypyridine**.

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